

3-Methoxybenzyl alcohol structural formula and IUPAC name

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Compound of Interest

Compound Name: 3-Methoxybenzyl alcohol

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An In-depth Technical Guide to 3-Methoxybenzyl Alcohol

For researchers, scientists, and drug development professionals, **3-Methoxybenzyl alcohol** serves as a versatile building block in organic synthesis and a compound of interest for its potential biological activities. This guide provides a comprehensive overview of its structural formula, IUPAC name, key physicochemical properties, relevant experimental protocols, and insights into related signaling pathways.

Structural Formula and IUPAC Name

3-Methoxybenzyl alcohol, an aromatic alcohol, is characterized by a benzene ring substituted with a methoxy group and a hydroxymethyl group at positions 3 and 1, respectively.

Structural Formula:

IUPAC Name: (3-methoxyphenyl)methanol^{[1][2]}

Synonyms: m-Methoxybenzyl alcohol, 3-Anisyl alcohol^{[2][3][4]}

Physicochemical Data

A summary of key quantitative data for **3-Methoxybenzyl alcohol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[1][3][4][5]
Molecular Weight	138.16 g/mol	[1][3]
CAS Number	6971-51-3	[3][4][5]
Appearance	Colorless liquid	[1]
Density	1.112 g/mL at 25 °C	
Boiling Point	250 °C at 723 mmHg	
Refractive Index	n ₂₀ /D 1.540	
Flash Point	110 °C (closed cup)	

Experimental Protocols

Detailed methodologies for the synthesis and oxidation of **3-Methoxybenzyl alcohol** are crucial for its application in research and development.

Synthesis of 3-Methoxybenzyl Alcohol via Reduction of m-Methoxybenzaldehyde

This protocol outlines the synthesis of **3-Methoxybenzyl alcohol** through the hydrogenation of m-methoxybenzaldehyde.

Materials:

- m-Methoxybenzaldehyde (40 g)
- Ethanol (200 ml)
- Adams catalyst (platinum oxide) (0.2 g)
- 0.1M Iron (II) sulfate solution (2 ml)
- Hydrogen gas

- Adams hydrogenation apparatus
- Rotary evaporator
- Vacuum distillation apparatus
- Nitrogen gas

Procedure:

- In the flask of an Adams hydrogenation apparatus, combine 40 g of m-methoxybenzaldehyde, 200 ml of ethanol, 0.2 g of freshly prepared Adams catalyst, and 2 ml of 0.1M iron (II) sulfate solution.[\[3\]](#)
- Pressurize the apparatus with hydrogen to 3 atm and commence shaking.[\[3\]](#)
- Monitor the hydrogen uptake. The theoretical amount (0.294 mole) should be absorbed in approximately 10 minutes.[\[3\]](#)
- After the reaction is complete, vent the apparatus and filter the mixture to remove the catalyst.
- Remove the ethanol from the filtrate using a rotary evaporator under reduced pressure.[\[3\]](#)
- Distill the remaining residue under vacuum and nitrogen to obtain pure **3-methoxybenzyl alcohol**. The boiling point is approximately 150°C at 25 mmHg. The yield is expected to be quantitative.[\[3\]](#)

Synthesis of 3-Methoxybenzyl Alcohol via Reduction of m-Methoxybenzoic Acid

An alternative synthesis route involves the reduction of m-methoxybenzoic acid using a strong reducing agent.

Materials:

- m-Methoxybenzoic acid (50 g)

- Dry tetrahydrofuran (THF) (600 ml)
- Lithium aluminum hydride (LAH) (15 g)
- Saturated sodium chloride solution (50 ml)
- Ether (200 ml)
- Reflux apparatus
- Filtration apparatus
- Rotary evaporator
- Reduced pressure distillation apparatus

Procedure:

- In a reaction flask, prepare a stirred solution of 15 g of lithium aluminum hydride in 100 ml of dry tetrahydrofuran.[5]
- Slowly add a solution of 50 g of m-methoxybenzoic acid in 500 ml of dry tetrahydrofuran to the LAH solution.[5]
- Once the addition is complete, reflux the reaction mixture for 1 hour.[5]
- Cool the mixture and cautiously add 50 ml of saturated sodium chloride solution to quench the excess LAH.[5]
- Filter the resulting slurry and wash the insoluble material with 200 ml of ether.[5]
- Combine the filtrates and evaporate the solvent to dryness to yield an oil.[5]
- Distill the oil under reduced pressure to obtain pure m-methoxybenzyl alcohol.[5]

Oxidation of 3-Methoxybenzyl Alcohol to 3-Methoxybenzaldehyde

The selective oxidation of **3-Methoxybenzyl alcohol** to the corresponding aldehyde is a common and important transformation.

Materials:

- **3-Methoxybenzyl alcohol**
- (2,2,6,6-Tetramethyl-1-piperidinyloxy) radical (TEMPO)
- Copper(I) bromide (CuBr)
- 2,2'-Bipyridine (bpy)
- N-Methylimidazole (NMI)
- Acetonitrile
- Pentane
- Water

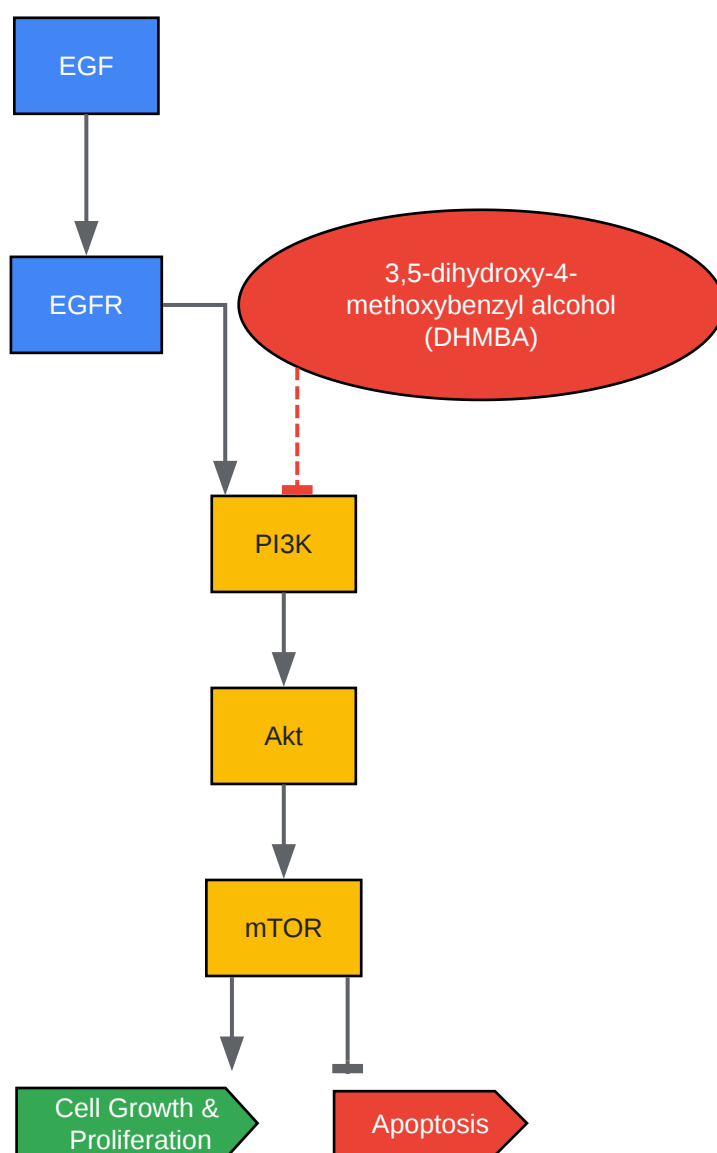
Procedure:

- Prepare a catalyst system in situ using a copper(I) salt and TEMPO. A Cu(I)/TEMPO catalyst system is effective for the aerobic oxidation of primary alcohols to aldehydes.[\[6\]](#)
- The reaction can be carried out in acetonitrile with ambient air as the oxidant.[\[6\]](#)[\[7\]](#)
- The specific conditions (e.g., reaction temperature, open or closed system) can be adjusted based on the volatility of the aldehyde product.[\[6\]](#)
- Upon completion of the reaction, which can be monitored by a color change from red-brown to green, the mixture is worked up.[\[7\]](#)
- A typical workup involves diluting the reaction mixture with pentane and water, followed by separation of the organic layer.[\[7\]](#)

- The aldehyde product can be isolated and purified by aqueous extraction, filtration through a silica plug, or silica column chromatography.[6]

Signaling Pathway Visualization

While the direct signaling pathways of **3-Methoxybenzyl alcohol** are not extensively documented, research on a closely related compound, 3,5-dihydroxy-4-methoxybenzyl alcohol (DHMBA), provides valuable insights into potential biological mechanisms. DHMBA has been shown to exhibit anticancer and anti-adipogenesis effects by modulating key signaling pathways. The following diagram illustrates the inhibitory effect of DHMBA on the PI3K/Akt/mTOR pathway, a critical regulator of cell growth and proliferation.



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Caption: Inhibitory effect of DHMBA on the PI3K/Akt/mTOR signaling pathway.

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References

- 1. 3-Methoxybenzyl alcohol | CymitQuimica [cymitquimica.com]
- 2. 3-Methoxybenzyl alcohol | C₈H₁₀O₂ | CID 81437 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. prepchem.com [prepchem.com]
- 4. 3-Methoxybenzyl alcohol | 6971-51-3 | FM37493 | Biosynth [biosynth.com]
- 5. prepchem.com [prepchem.com]
- 6. Copper(I)/TEMPO Catalyzed Aerobic Oxidation of Primary Alcohols to Aldehydes with Ambient Air - PMC [pmc.ncbi.nlm.nih.gov]
- 7. rsc.org [rsc.org]
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